

Application Note & Protocol: Preparing Demethoxyfumitremorgin C Stock Solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: demethoxyfumitremorgin C

Cat. No.: B160368

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and use of **demethoxyfumitremorgin C** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. **Demethoxyfumitremorgin C** is a mycotoxic indole alkaloid known to inhibit cell cycle progression and induce apoptosis in cancer cells.[1][2] Due to its poor water solubility, DMSO is the recommended solvent for preparing concentrated stock solutions for in vitro experiments. Adherence to this protocol will ensure the compound's stability, integrity, and accurate concentration for reproducible experimental results.

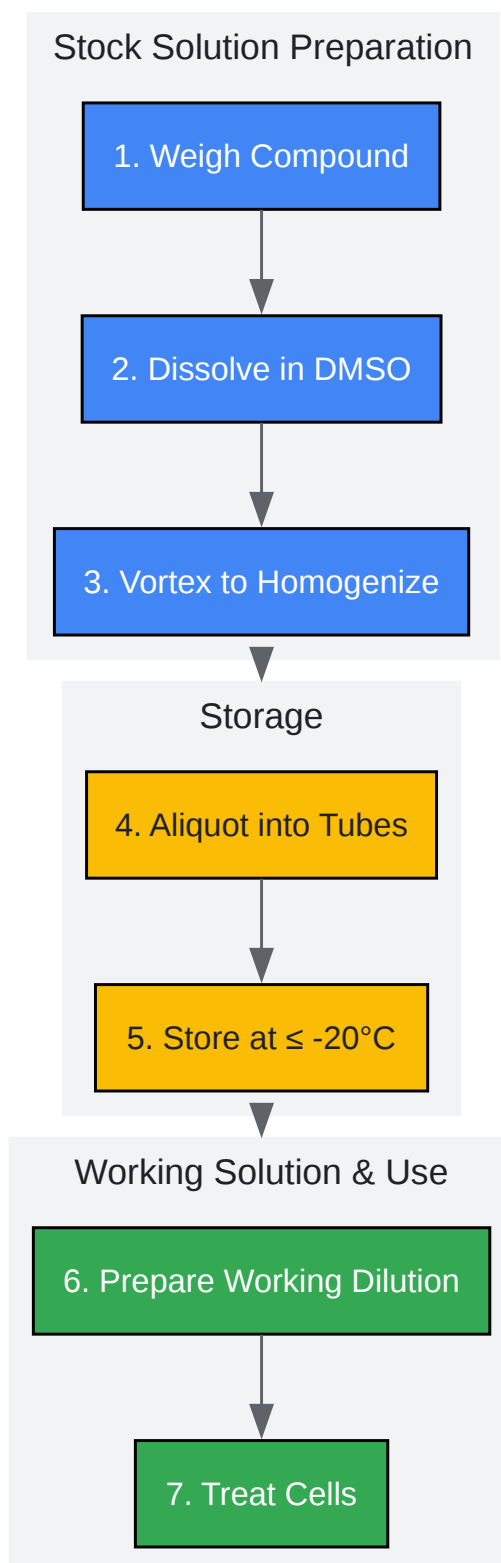
Properties of Demethoxyfumitremorgin C

A summary of the key chemical and physical properties of **demethoxyfumitremorgin C** is provided below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ N ₃ O ₂	[3]
Molecular Weight	349.43 g/mol	[3]
CAS Number	111768-16-2	[3]
Appearance	Solid (form may vary)	N/A
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1][3]

Experimental Workflow for Stock Solution Preparation and Use

The overall process from receiving the powdered compound to treating cells in an experiment is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow from compound to cell treatment.

Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **demethoxyfunitremorgin C** in DMSO.

Materials and Equipment:

- **Demethoxyfunitremorgin C** (powder)
- Anhydrous/cell culture grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile, nuclease-free microcentrifuge tubes (amber or covered in foil)[\[4\]](#)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Calculations: To prepare a stock solution of a specific molarity, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$

Parameter	Value
Desired Stock Concentration	10 mM
Molecular Weight (MW)	349.43 g/mol
Final Volume	1 mL (1000 μ L)
Calculated Mass	$10 \text{ mmol/L} \times 0.001 \text{ L} \times 349.43 \text{ g/mol} = 0.00349 \text{ g}$ = 3.49 mg

Procedure:

- Preparation: Put on appropriate PPE. Ensure the workspace and all equipment are clean and sterile.

- **Weighing:** Carefully weigh out 3.49 mg of **demethoxyfunitremorgin C** powder and place it into a sterile microcentrifuge tube.
- **Dissolving:** Add 1000 μL (1 mL) of high-purity DMSO to the tube containing the compound.
- **Mixing:** Tightly cap the tube and vortex at medium speed until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain. Gentle warming may be used if dissolution is difficult, but check compound stability information first.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.^[5]
- **Labeling:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability.

Protocol: Preparing Working Solutions for Cell Culture

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.^{[5][6]}
- Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of DMSO as the compound-treated cells.^[5]

Procedure:

- **Thaw Stock:** Remove one aliquot of the 10 mM stock solution from the freezer and thaw it completely at room temperature.
- **Serial Dilution (Recommended):** To avoid precipitation of the compound, perform serial dilutions.^[5]

- Example for a 10 μ M final concentration in 1 mL of medium:
- Step A (Intermediate Dilution): Dilute the 10 mM stock 1:100 by adding 2 μ L of the stock solution to 198 μ L of sterile cell culture medium or PBS. This creates a 100 μ M intermediate solution. Vortex gently.
- Step B (Final Dilution): Add 100 μ L of the 100 μ M intermediate solution to 900 μ L of cell culture medium containing your cells. This yields a final concentration of 10 μ M **demethoxyfumitremorgin C**.
- Direct Dilution (for high stock concentrations): If using a highly concentrated stock, you can dilute it directly into the final volume of media.
 - Example for a 10 μ M final concentration in 1 mL of medium (1:1000 dilution):
 - Add 1 μ L of the 10 mM stock solution directly to 999 μ L of cell culture medium. Mix immediately by gentle pipetting or swirling.
- Incubation: Incubate the cells with the compound for the desired experimental duration.

Storage and Stability

Proper storage is critical to maintain the efficacy of the **demethoxyfumitremorgin C** stock solution.

Temperature	Duration	Notes
-80°C	≥ 6 months	Recommended for long-term storage.[5]
-20°C	1-6 months	Suitable for short to medium-term storage.[5]
4°C	Days to weeks	Not recommended for long-term storage. One study showed 85% of compounds were stable for 2 years at 4°C in a DMSO/water mixture, but freezing is standard practice. [7]
Room Temperature	Unstable	Avoid prolonged storage at room temperature.

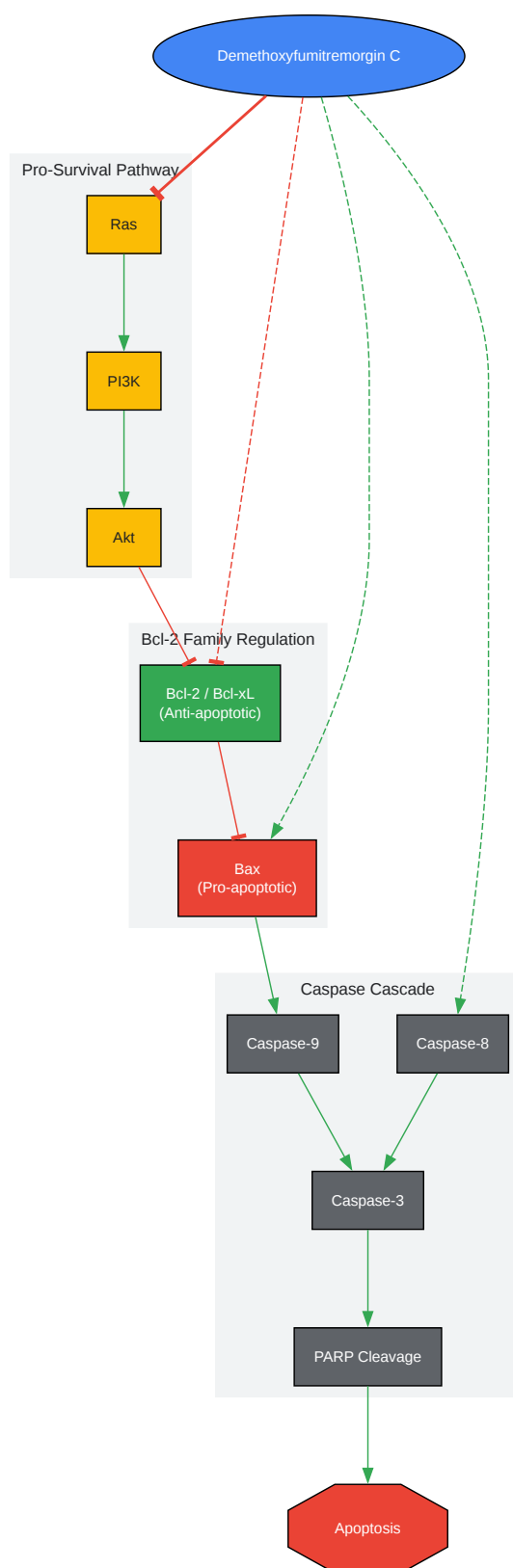
Note: Avoid repeated freeze-thaw cycles.[5] While some studies show stability over several cycles, it is best practice to use single-use aliquots.[8]

Safety Precautions

- Compound Handling: **Demethoxyfumitremorgin C** is a mycotoxin; handle with care. Avoid inhalation of powder and direct contact with skin or eyes.
- DMSO Handling: DMSO can readily penetrate the skin and may carry dissolved substances with it.[9] Always wear nitrile gloves and other appropriate PPE. Dispose of waste according to institutional guidelines.

Application Example: Apoptosis Signaling Pathway

Demethoxyfumitremorgin C has been shown to induce apoptosis in PC3 human prostate cancer cells by modulating key signaling pathways.[1] The diagram below illustrates this mechanism.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Demethoxyfunitremorgin C | CAS:111768-16-2 | Manufacturer ChemFaces [chemfaces.com]
- 2. Demethoxyfunitremorgin C | C₂₁H₂₃N₃O₂ | CID 10337896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Demethoxyfunitremorgin C | CAS:111768-16-2 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.cn [medchemexpress.cn]
- 6. researchgate.net [researchgate.net]
- 7. Stability of screening compounds in wet DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. lifetein.com [lifetein.com]
- To cite this document: BenchChem. [Application Note & Protocol: Preparing Demethoxyfunitremorgin C Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160368#preparing-demethoxyfunitremorgin-c-stock-solutions-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com